

An In-depth Technical Guide to 1,8-Diazacyclotetradecane-2,7-dione

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,8-Diazacyclotetradecane-2,7-dione

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,8-Diazacyclotetradecane-2,7-dione**, a cyclic diamide with significant relevance in polymer chemistry and emerging interest in materials science and drug development. This document details its physicochemical properties, synthesis methodologies, and analytical characterization techniques. Furthermore, it explores the current understanding of its biological activities and potential mechanisms of action, offering insights for future research and application development.

Introduction

1,8-Diazacyclotetradecane-2,7-dione, a 14-membered macrocyclic compound, is primarily known as a cyclic by-product in the industrial synthesis of Nylon 66 from adipic acid and hexamethylene diamine.^{[1][2]} While historically considered a waste product, recent research has highlighted its potential as a valuable monomer and a scaffold for developing novel materials and bioactive molecules. Its rigid, cyclic structure and the presence of two amide functionalities impart unique properties that are being explored for various applications, including the development of advanced polymers and as a template for designing therapeutic agents.

Physicochemical Properties

The fundamental physicochemical properties of **1,8-Diazacyclotetradecane-2,7-dione** are summarized in the table below, providing a quantitative basis for its handling, characterization, and application.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₂ N ₂ O ₂	[1][3]
Molecular Weight	226.32 g/mol	[1][3]
CAS Number	4266-66-4	[4]
Melting Point	263 °C	[2]
Appearance	Solid	[2]
Solubility	Sparingly soluble in DMSO (with heating) and slightly soluble in methanol.	[NA]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	2	[3]

Synthesis and Manufacturing

The synthesis of **1,8-Diazacyclotetradecane-2,7-dione** can be approached through two primary routes: as a by-product of industrial polymerization and through targeted laboratory synthesis.

Industrial Production as a By-product

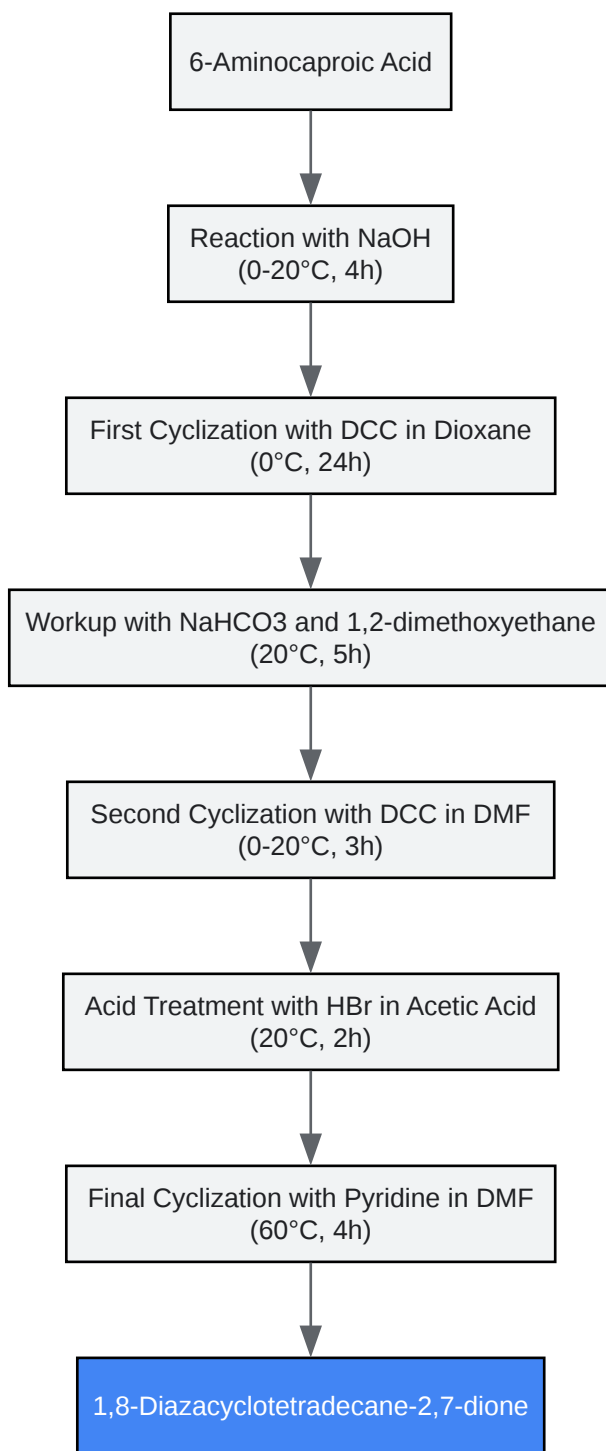
During the high-temperature polycondensation of adipic acid and hexamethylene diamine to produce Nylon 66, intramolecular cyclization can occur, leading to the formation of **1,8-Diazacyclotetradecane-2,7-dione**. [1][2] This process is typically carried out under high pressure and temperatures around 275°C. [1] The cyclic dimer can be separated from the polymer product through washing and extraction processes. [2]

Laboratory-Scale Synthesis

A more controlled, laboratory-scale synthesis involves the multi-step cyclization of 6-aminocaproic acid.^[5] This method allows for the production of a higher purity product.

- **Initial Reaction:** 6-Aminocaproic acid (83% concentration) is reacted with 4 molar equivalents of sodium hydroxide (NaOH) at a temperature of 0-20°C for 4 hours.
- **First Cyclization Step:** The reaction mixture is cooled to 0°C, and dicyclohexylcarbodiimide (DCC) in dioxane is added. This reaction proceeds for 24 hours.
- **Workup:** At 20°C, aqueous sodium bicarbonate (NaHCO₃) and 1,2-dimethoxyethane are added to the mixture, and the reaction continues for 5 hours.
- **Second Cyclization Step:** At a concentration of 90% and a temperature of 0-20°C, DCC in dimethylformamide (DMF) is added, and the reaction proceeds for 3 hours.
- **Acid Treatment:** The mixture is then treated with a 33% solution of hydrobromic acid (HBr) in acetic acid at 20°C for 2 hours.
- **Final Cyclization:** The final step involves the addition of pyridine in dimethylformamide (DMF) at 60°C for 4 hours to yield the final product, 1,8-diazacyclotetradecane-2,9-dione.

Laboratory Synthesis of 1,8-Diazacyclotetradecane-2,7-dione

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A simplified workflow for the laboratory synthesis of **1,8-Diazacyclotetradecane-2,7-dione**.

Analytical Characterization

A comprehensive characterization of **1,8-Diazacyclotetradecane-2,7-dione** is essential to confirm its identity, purity, and structural integrity. The following analytical techniques are recommended.

Nuclear Magnetic Resonance (NMR) Spectroscopy

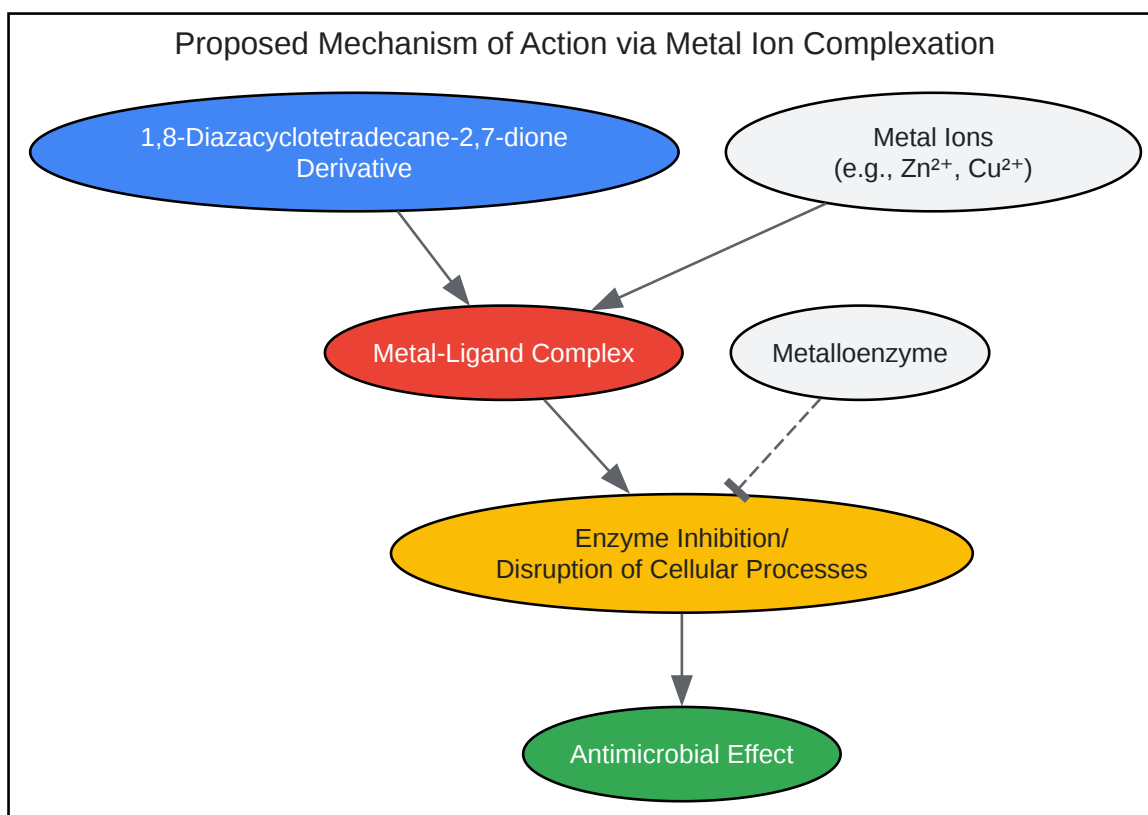
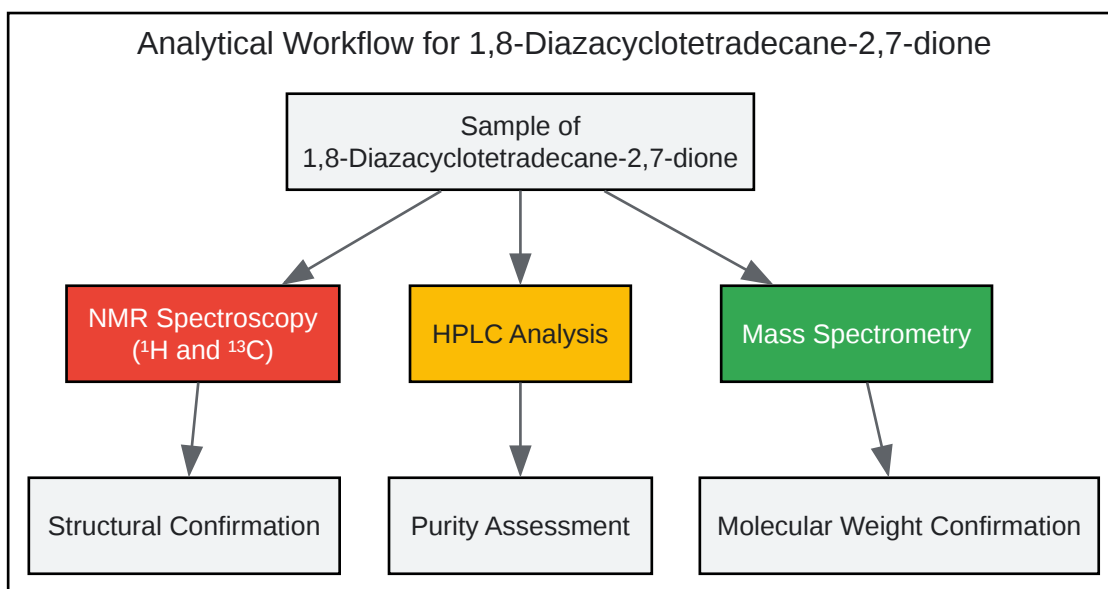
NMR spectroscopy is a powerful tool for elucidating the chemical structure.

- ^1H NMR (Proton NMR): Provides information on the chemical environment and connectivity of hydrogen atoms.
- ^{13}C NMR (Carbon-13 NMR): Determines the number and types of carbon atoms in the molecule.[3]
- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- Acquisition: Acquire ^1H and ^{13}C NMR spectra at room temperature using standard pulse programs.

High-Performance Liquid Chromatography (HPLC)

HPLC is a standard technique for assessing the purity of the compound.

- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm particle size).
- Mobile Phase: An isocratic or gradient mixture of acetonitrile and water.
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a low wavelength (e.g., 210 nm) is suitable for the amide chromophore.
- Sample Preparation: Dissolve the sample in the mobile phase or a compatible solvent to a known concentration (e.g., 1 mg/mL).



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